

An In-depth Technical Guide to 2'-Methylacetophenone (CAS 577-16-2)

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Compound of Interest

Compound Name: 2'-Methyl-2-phenylacetophenone

CAS No.: 16216-13-0

Cat. No.: B092189

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Introduction

This technical guide provides a comprehensive overview of 2'-Methylacetophenone, a significant aromatic ketone with the CAS number 577-16-2. It is important to note a potential discrepancy in the nomenclature, as the requested topic "**2'-Methyl-2-phenylacetophenone**" does not correspond to the provided CAS number. This document will focus on the properties and applications of the compound definitively identified by CAS 577-16-2, which is 2'-Methylacetophenone. This compound is a valuable intermediate in various fields, including pharmaceuticals, fragrances, and agrochemicals.^{[1][2][3]} This guide is intended for researchers, scientists, and professionals in drug development, offering detailed insights into its chemical and physical characteristics, spectroscopic profile, synthesis, and safety protocols.

Chemical and Physical Properties

2'-Methylacetophenone is a substituted acetophenone, characterized by a methyl group at the ortho position of the phenyl ring.^[4] This substitution pattern influences its physical and chemical behavior. At room temperature, it exists as a clear, colorless to light yellow liquid.^{[2][4]}^[5] It possesses a distinct sweet, floral aroma with nutty and honey-like undertones.^[4]

Identification and Nomenclature

- CAS Number: 577-16-2^{[1][4][6][7][8]}

- IUPAC Name: 1-(2-methylphenyl)ethanone[6][7]
- Synonyms: o-Methylacetophenone, 2-Acetyltoluene, Methyl o-tolyl ketone[1][4][6]
- Molecular Formula: C₉H₁₀O[4][6][7][8]
- Molecular Weight: 134.18 g/mol [1][4][6][7][8]

Physicochemical Data

The following table summarizes the key physicochemical properties of 2'-Methylacetophenone.

Property	Value	Source(s)
Boiling Point	214 °C	[1][4]
Density	1.026 g/mL at 25 °C	[1][4]
Refractive Index (n ₂₀ /D)	1.5318	[4]
Flash Point	76 °C (168.8 °F)	[4]
Water Solubility	Insoluble	[2][4]
Solubility in Organic Solvents	Soluble in ethanol, slightly soluble in chloroform and ethyl acetate.	[4]
LogP (Octanol/Water Partition Coefficient)	2.13	[4]

Spectroscopic Analysis

Spectroscopic data is crucial for the structural elucidation and purity assessment of 2'-Methylacetophenone.

Nuclear Magnetic Resonance (NMR) Spectroscopy

The ¹H NMR spectrum of 2'-Methylacetophenone provides distinct signals corresponding to the aromatic and aliphatic protons.

- ^1H NMR (CDCl_3 , 399.65 MHz) δ (ppm): 7.66 (d), 7.34 (t), 7.23 (t), 7.21 (d), 2.54 (s, 3H, COCH_3), 2.51 (s, 3H, Ar- CH_3).^[9]

The presence of two singlets around 2.5 ppm confirms the two methyl groups (acetyl and tolyl). The complex multiplet pattern between 7.21 and 7.66 ppm is characteristic of the ortho-substituted benzene ring.

Infrared (IR) Spectroscopy

The IR spectrum of 2'-Methylacetophenone shows characteristic absorption bands for its functional groups.

- C=O Stretch: A strong absorption band is typically observed in the range of 1680-1690 cm^{-1} , which is characteristic of an aryl ketone.
- C-H Stretch (Aromatic): Bands are observed above 3000 cm^{-1} .
- C-H Stretch (Aliphatic): Bands are observed just below 3000 cm^{-1} .
- C-C Stretch (Aromatic): Peaks are present in the 1600-1450 cm^{-1} region.

Mass Spectrometry (MS)

The mass spectrum of 2'-Methylacetophenone provides information about its molecular weight and fragmentation pattern. The molecular ion peak $[\text{M}]^+$ is observed at $m/z = 134.1$.^[10]

Synthesis and Reactivity

Synthesis

A common method for the synthesis of 2'-Methylacetophenone is the Friedel-Crafts acylation of toluene with acetyl chloride or acetic anhydride, using a Lewis acid catalyst such as aluminum chloride (AlCl_3).^[2]

Reaction Scheme:



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Caption: Friedel-Crafts acylation of toluene.

This reaction typically yields a mixture of ortho and para isomers, from which the desired 2'-Methylacetophenone can be separated.

Reactivity

The reactivity of 2'-Methylacetophenone is influenced by the steric hindrance of the ortho-methyl group. This can affect the accessibility of the acetyl group for certain reactions. For instance, in condensation reactions like the Claisen-Schmidt condensation, the steric hindrance from the ortho-methyl group can impede the formation of the enolate intermediate, leading to lower reactivity compared to unsubstituted acetophenone.[11]

Applications

2'-Methylacetophenone has a range of applications across various industries.

- **Flavors and Fragrances:** It is used as a flavoring agent in foods and as a fragrance component in perfumes and cosmetics due to its pleasant aroma.[2][3][4][5][12]
- **Organic Synthesis:** It serves as a crucial intermediate in the synthesis of pharmaceuticals and agrochemicals.[1][2][3] Its ketone functionality allows for a variety of chemical transformations.
- **Research:** It is utilized as a biochemical for proteomics research.[1]

Safety and Handling

Proper safety precautions are essential when handling 2'-Methylacetophenone.

Hazard Identification

- **GHS Classification:** May be harmful if inhaled or in contact with skin.[12]
- **Precautionary Statements:** Avoid breathing dust, fumes, gas, mist, vapors, or spray. Use only outdoors or in a well-ventilated area. Wear protective gloves and clothing.[13][14]

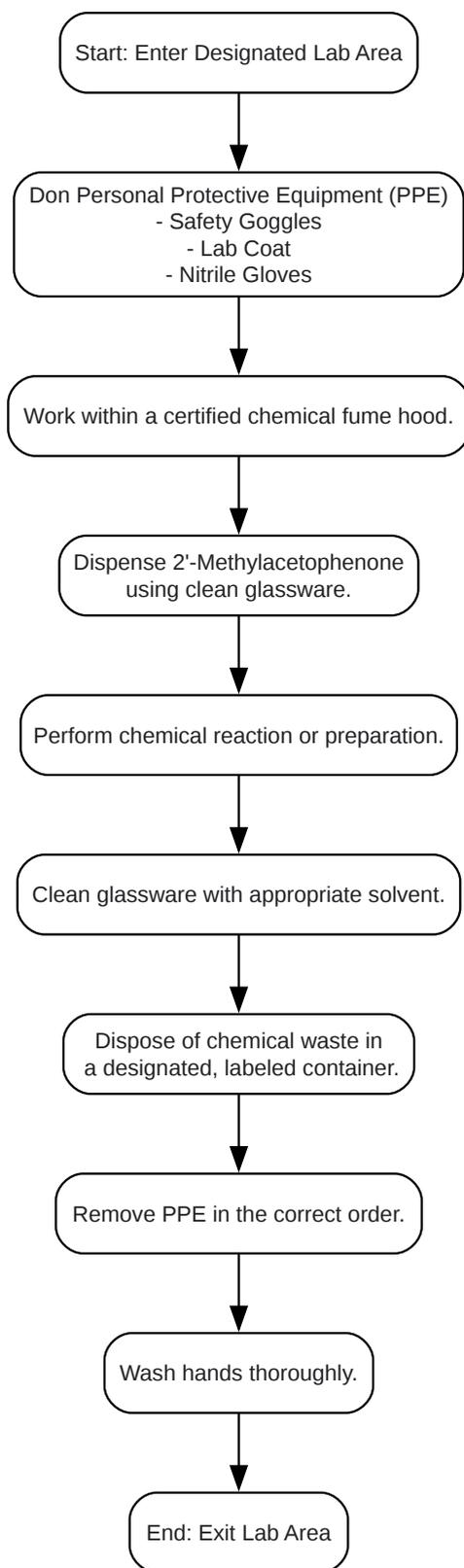
Handling and Storage

- Handling: Handle in a well-ventilated place. Avoid contact with skin and eyes. Use non-sparking tools and prevent electrostatic discharge.[\[13\]](#)[\[14\]](#)
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[2\]](#)[\[13\]](#)

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear tightly fitting safety goggles.[\[13\]](#)
- Skin Protection: Wear chemical-impermeable gloves and protective clothing.[\[13\]](#)
- Respiratory Protection: If exposure limits are exceeded, use a full-face respirator.[\[13\]](#)

Experimental Workflow: General Handling Protocol



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Caption: Standard protocol for handling 2'-Methylacetophenone.

References

- Cheméo. (n.d.). Chemical Properties of Ethanone, 1-(2-methylphenyl)- (CAS 577-16-2). Retrieved from [[Link](#)]
- Ottokemi. (n.d.). 2'-Methylacetophenone, 98% 577-16-2 India. Retrieved from [[Link](#)]
- NIST. (n.d.). Ethanone, 1-(2-methylphenyl)-. In NIST Chemistry WebBook. Retrieved from [[Link](#)]
- Apollo Scientific. (2022).
- TCI Chemicals. (2025).
- Future Market Report. (n.d.). 2'-Methylacetophenone CAS 577-16-2 Market Size, Share, Growth | CAGR Forecast. Retrieved from [[Link](#)]
- PubChem. (n.d.). 2-Methylacetophenone. Retrieved from [[Link](#)]
- The Good Scents Company. (n.d.). ortho-methyl acetophenone 2-methylacetophenone. Retrieved from [[Link](#)]
- NIST. (n.d.). Ethanone, 1-(2-methylphenyl)- Mass Spectrum. In NIST Chemistry WebBook. Retrieved from [[Link](#)]

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Sources

1. 2'-Methylacetophenone, 98% 577-16-2 India [ottokemi.com]
2. Page loading... [wap.guidechem.com]
3. 2'-Methylacetophenone CAS 577-16-2 Market Size, Share, Growth | CAGR Forecast [futuremarketreport.com]
4. 2'-Methylacetophenone | 577-16-2 [chemicalbook.com]

- [5. ortho-methyl acetophenone, 577-16-2 \[thegoodscentscopy.com\]](#)
- [6. Ethanone, 1-\(2-methylphenyl\)- \(CAS 577-16-2\) - Chemical & Physical Properties by Cheméo \[chemeo.com\]](#)
- [7. Ethanone, 1-\(2-methylphenyl\)- \[webbook.nist.gov\]](#)
- [8. 2'-Methylacetophenone | CAS 577-16-2 | SCBT - Santa Cruz Biotechnology \[scbt.com\]](#)
- [9. 2'-Methylacetophenone\(577-16-2\) 1H NMR \[m.chemicalbook.com\]](#)
- [10. Ethanone, 1-\(2-methylphenyl\)- \[webbook.nist.gov\]](#)
- [11. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [12. 2-Methylacetophenone | C9H10O | CID 11340 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [13. echemi.com \[echemi.com\]](#)
- [14. store.apolloscientific.co.uk \[store.apolloscientific.co.uk\]](#)
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